

The role of automatic differentiation in PINNs

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An In-depth Technical Guide on the Core Role of Automatic Differentiation in Physics-Informed Neural Networks

Abstract

Physics-Informed Neural Networks (PINNs) represent a paradigm shift in scientific computing, merging the function approximation capabilities of deep learning with the rigor of physical laws expressed as partial differential equations (PDEs). This approach is particularly powerful in scenarios with sparse or incomplete data, a common challenge in scientific research and drug development. The foundational technology that enables this fusion is Automatic Differentiation (AD). This guide provides a detailed examination of the critical role AD plays in the architecture, training, and success of PINNs. We will explore the mechanics of AD, its implementation within the PINN framework, and its advantages over traditional differentiation methods, providing a comprehensive resource for researchers and professionals aiming to leverage PINNs in their work.

Fundamentals of Physics-Informed Neural Networks (PINNs)

PINNs are a class of neural networks designed to solve problems governed by differential equations.^[1] Instead of relying solely on data, PINNs are trained to minimize a composite loss function that includes not only the error against observed data but also the residual of the governing PDE.^{[2][3][4]} This "physics-informing" acts as a regularization agent, constraining the solution space and improving generalization, especially when data is scarce.^[1]

The core of a PINN is a neural network, typically a multilayer perceptron (MLP), that serves as a universal function approximator. This network, denoted as $u_{\theta}(t, x)$, takes spatial coordinates (t, x) as input and outputs the solution u .

$u_{\theta}(t, x)$

, takes spatial (

x

) and temporal (

t

) coordinates as inputs and outputs an approximation of the solution to the PDE, with θ representing the network's trainable parameters (weights and biases).

The training process is guided by a loss function with several components:

- Physics Loss (ngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

$$L_{physics}$$

): This term measures how well the network's output satisfies the governing PDE. It is calculated over a set of "collocation points" sampled across the problem's domain.[\[5\]](#)[\[6\]](#)

- Boundary/Initial Condition Loss (ngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

$$L_{boundary}$$

): This ensures the solution adheres to the specified initial and boundary constraints of the physical system.[\[5\]](#)[\[7\]](#)

- Data Loss (ngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

$$L_{data}$$

): If observational data is available, this term measures the discrepancy between the network's prediction and the actual measurements.[\[7\]](#)

The total loss is a weighted sum of these components: ngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

$$L_{total} = \lambda_{physics} L_{physics} + \lambda_{boundary} L_{boundary} + \lambda_{data} L_{data}$$

[\[4\]](#)[\[7\]](#)

To compute the physics loss, one must evaluate the PDE residual, which requires calculating the derivatives of the network's output ngcontent-ng-c4139270029="" _nghost-ng-c4104608405="" class="inline ng-star-inserted">

$$u_{\theta}(t, x)$$

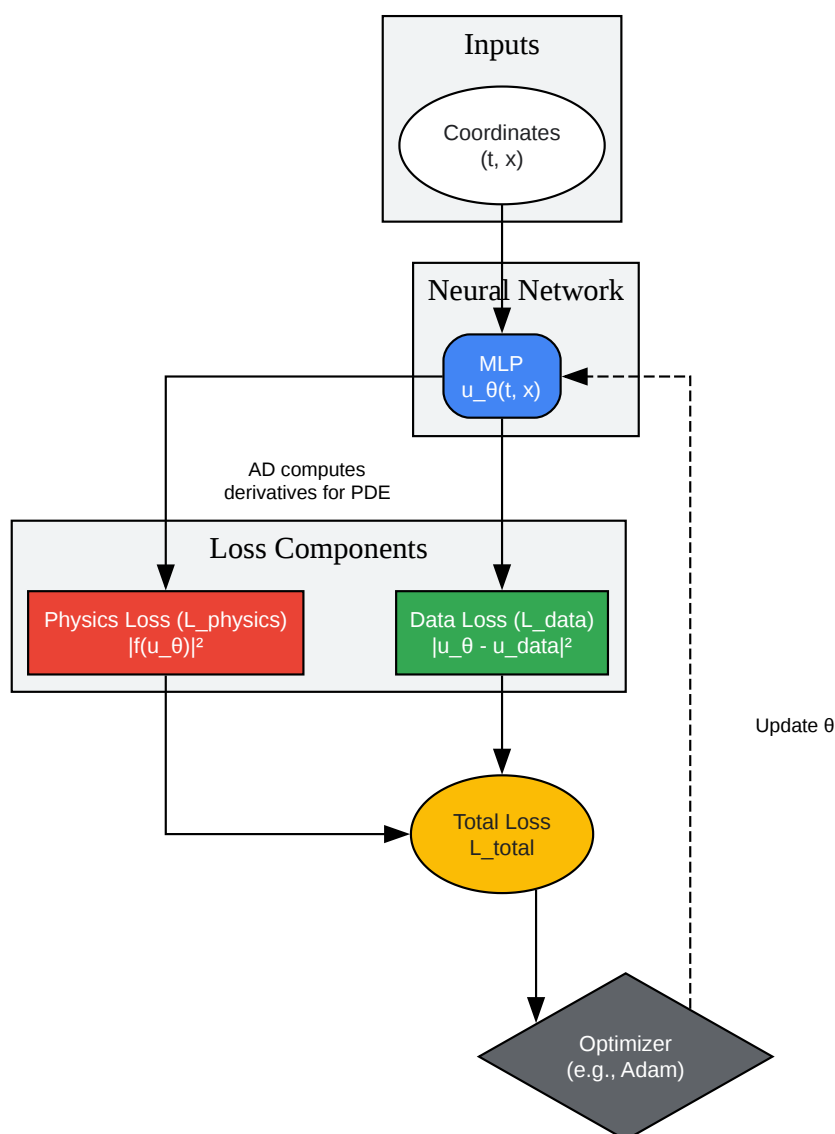
with respect to its inputs

t

and

x

. This is precisely where Automatic Differentiation becomes indispensable.



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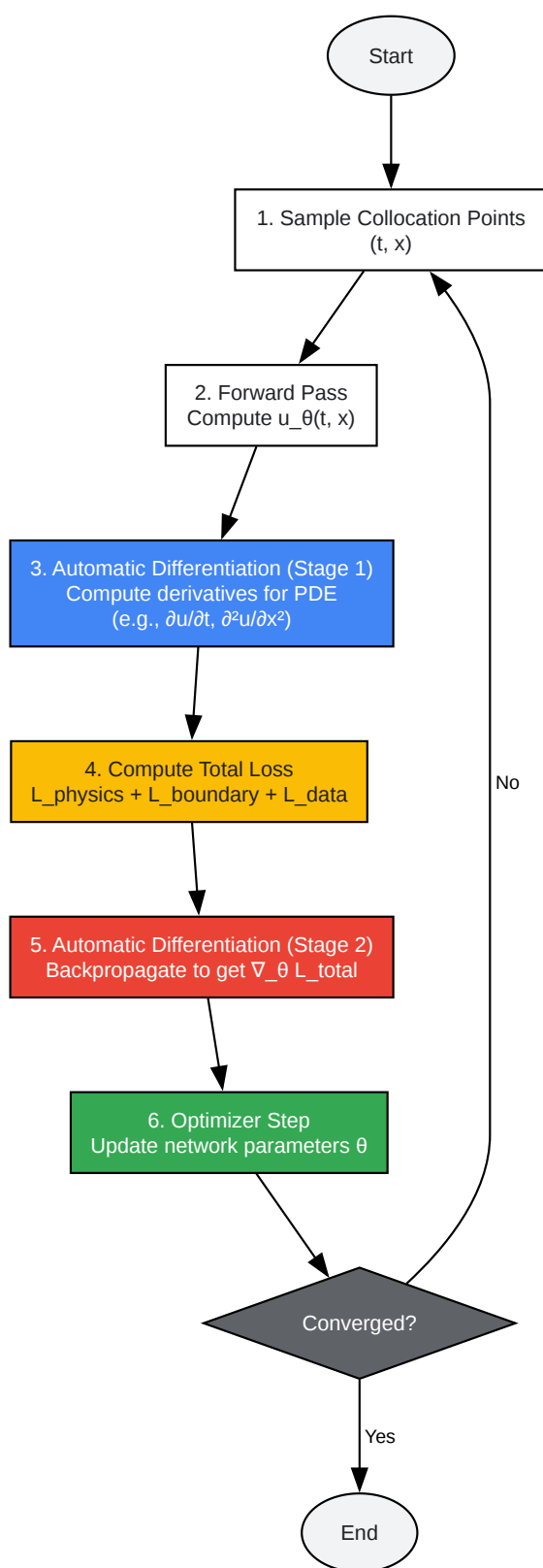
Figure 1: High-level architecture of a Physics-Informed Neural Network (PINN).

The Engine: Automatic Differentiation (AD)

Automatic Differentiation is a set of techniques to numerically evaluate the derivative of a function specified by a computer program.^{[3][8]} Unlike other methods, AD is not an approximation; it computes derivatives to machine precision by systematically applying the chain rule of calculus at an elementary operational level.^{[6][9]}

The Computational Graph

Modern deep learning frameworks like PyTorch and TensorFlow represent computations as a computational graph.^[10] ^[11] This is a directed acyclic graph where nodes represent either variables or elementary operations (e.g., addition, multiplication, sin, exp), and edges represent the flow of data.^[12] The forward pass of a neural network builds this graph.^[10] AD leverages this structure to compute gradients by propagating values through the graph.^{[10][12]}



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